

# Proper Disposal of Antibacterial Agent 105 (Dibutyl Maleate)

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## Compound of Interest

Compound Name: Antibacterial agent 105

Cat. No.: B12397818

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of **Antibacterial Agent 105**, chemically identified as Dibutyl maleate (CAS No. 105-76-0), is critical for maintaining a safe work environment and ensuring environmental protection. This guide provides detailed, step-by-step procedures for the safe handling and disposal of this substance.

## Safety and Hazard Information

Dibutyl maleate presents several hazards that necessitate careful handling during disposal. It may cause an allergic skin reaction and potential damage to organs, specifically the kidneys, through prolonged or repeated exposure if swallowed.[1][2] Additionally, it is toxic to aquatic life with long-lasting effects.[1][2]

Personal Protective Equipment (PPE) is mandatory when handling Dibutyl maleate. This includes:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing and a complete suit protecting against chemicals.[3]

- Respiratory Protection: A suitable respirator should be used if there is a risk of inhaling vapors or mists.[\[3\]](#)

## Quantitative Data Summary

The following table summarizes key quantitative data for Dibutyl maleate, extracted from various safety data sheets.

| Property               | Value                                 |
|------------------------|---------------------------------------|
| CAS Number             | 105-76-0                              |
| Molecular Weight       | 228.28 g/mol                          |
| Boiling Point          | 281 °C                                |
| Flash Point            | 138 °C (closed cup)                   |
| Density                | 0.988 g/mL at 25 °C                   |
| UN Number              | ADR/RID: 3082, IMDG: 3082, IATA: 3082 |
| Transport Hazard Class | 9                                     |
| Packaging Group        | III                                   |

## Experimental Protocol for Disposal

The recommended disposal method for Dibutyl maleate is incineration. This procedure should be carried out by a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[\[4\]](#)

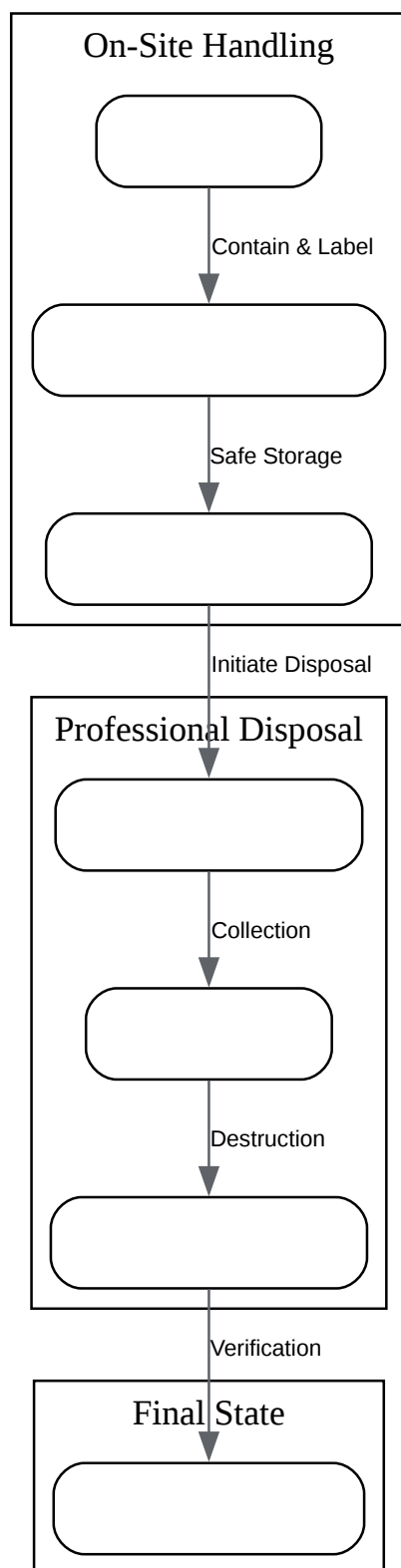
### Step-by-Step Disposal Procedure:

- Containment: Ensure the waste Dibutyl maleate is stored in its original or a suitable, clearly labeled, and tightly closed container.[\[2\]](#)[\[4\]](#) Do not mix with other waste.[\[2\]](#)
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the chemical name "Dibutyl maleate" and its associated hazards.

- **Storage:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)
- **Engage a Licensed Disposal Service:** Contact a licensed professional waste disposal company to arrange for the collection and disposal of the material.[\[4\]](#)[\[5\]](#)
- **Incineration:** The licensed service will transport the waste to a facility equipped with a chemical incinerator, including an afterburner and scrubber, to ensure complete and environmentally sound destruction of the chemical.[\[4\]](#)
- **Contaminated Materials:** Any materials, such as personal protective equipment, absorbent pads, or containers that have come into contact with Dibutyl maleate, must be disposed of as hazardous waste following the same procedure.[\[1\]](#)[\[4\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the proper disposal workflow for **Antibacterial Agent 105** (Dibutyl maleate).



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Caption: Disposal Workflow for Dibutyl Maleate.

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## References

- 1. adakem.com [adakem.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. angenechemical.com [angenechemical.com]
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